

4-Acetylbenzotrifluoride chemical structure and IUPAC name

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4'-(Trifluoromethyl)acetophenone

Cat. No.: B133978

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4-Acetylbenzotrifluoride: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

4-Acetylbenzotrifluoride, also known by its IUPAC name 1-(4-(trifluoromethyl)phenyl)ethan-1-one, is a key chemical intermediate with significant applications in the pharmaceutical, agrochemical, and materials science sectors.^[1] Its structure, featuring a trifluoromethyl group on the phenyl ring, imparts unique electronic properties that enhance the stability and biological activity of derivative compounds. This guide provides an in-depth overview of its chemical structure, properties, synthesis, and analysis, tailored for professionals in research and development.

Chemical Structure and IUPAC Name

The chemical structure of 4-Acetylbenzotrifluoride consists of an acetophenone core where the phenyl ring is substituted at the para-position (position 4) with a trifluoromethyl group (-CF₃).

IUPAC Name: 1-(4-(trifluoromethyl)phenyl)ethan-1-one^[2]

Synonyms: **4'-(Trifluoromethyl)acetophenone**, p-(Trifluoromethyl)acetophenone^[3]

Chemical Formula: $C_9H_7F_3O$ [\[1\]](#)

Molecular Weight: 188.15 g/mol [\[1\]](#)

CAS Number: 709-63-7 [\[1\]](#)

Physicochemical Properties

A summary of the key physicochemical properties of 4-Acetylbenzotrifluoride is presented in the table below.

Property	Value	Reference
Appearance	White to light yellow crystalline solid	[1]
Melting Point	29-33 °C	[1]
Boiling Point	80 °C at 8 mmHg	[1]
Density	1.28 g/cm ³	
Solubility	Soluble in organic solvents such as methanol, ethanol, and dichloromethane.	
Refractive Index	1.46 at 20 °C	[1]

Synthesis of 4-Acetylbenzotrifluoride

The primary method for the synthesis of 4-Acetylbenzotrifluoride is the Friedel-Crafts acylation of benzotrifluoride.[\[4\]](#)[\[5\]](#)[\[6\]](#) This electrophilic aromatic substitution reaction involves the reaction of benzotrifluoride with an acylating agent, typically acetyl chloride or acetic anhydride, in the presence of a Lewis acid catalyst.

Experimental Protocol: Friedel-Crafts Acylation

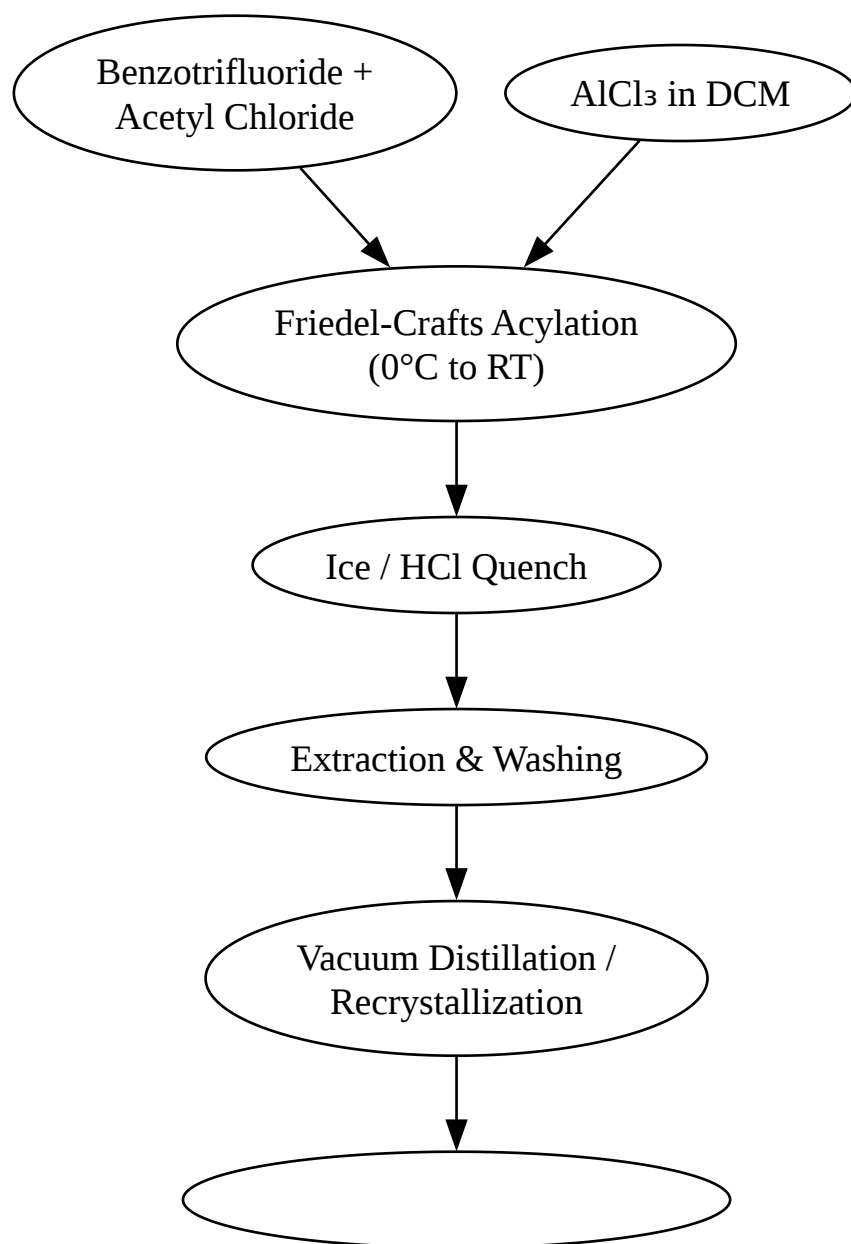
Materials:

- Benzotrifluoride

- Acetyl chloride
- Anhydrous aluminum chloride (AlCl_3)
- Dichloromethane (DCM), anhydrous
- Hydrochloric acid (HCl), concentrated
- Saturated sodium bicarbonate solution
- Anhydrous magnesium sulfate (MgSO_4)
- Ice

Procedure:

- To a stirred suspension of anhydrous aluminum chloride in anhydrous dichloromethane at 0 °C (ice bath), slowly add acetyl chloride.
- To this mixture, add benzotrifluoride dropwise, maintaining the temperature below 5 °C.
- After the addition is complete, allow the reaction mixture to warm to room temperature and stir for an additional 2-3 hours.
- The reaction is then quenched by carefully pouring it onto a mixture of crushed ice and concentrated hydrochloric acid.
- The organic layer is separated, and the aqueous layer is extracted with dichloromethane.
- The combined organic layers are washed with saturated sodium bicarbonate solution and then with brine.
- The organic layer is dried over anhydrous magnesium sulfate, filtered, and the solvent is removed under reduced pressure to yield the crude product.
- Purification of the crude product can be achieved by vacuum distillation or recrystallization from a suitable solvent like hexane.



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Analytical Characterization

The identity and purity of 4-Acetylbenzotrifluoride are typically confirmed using a combination of spectroscopic and chromatographic techniques.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- ^1H NMR (CDCl_3 , 500 MHz): δ 8.05 (d, $J = 8.2$ Hz, 2H, Ar-H), 7.75 (d, $J = 8.2$ Hz, 2H, Ar-H), 2.65 (s, 3H, $-\text{COCH}_3$).

- ^{13}C NMR (CDCl_3 , 125 MHz): δ 196.8 (C=O), 139.8 (q, J = 1.4 Hz, C- CF_3), 134.5 (q, J = 32.7 Hz, C- CF_3), 128.8 (CH), 125.8 (q, J = 3.8 Hz, CH), 123.6 (q, J = 272.5 Hz, CF_3), 26.8 (- CH_3).

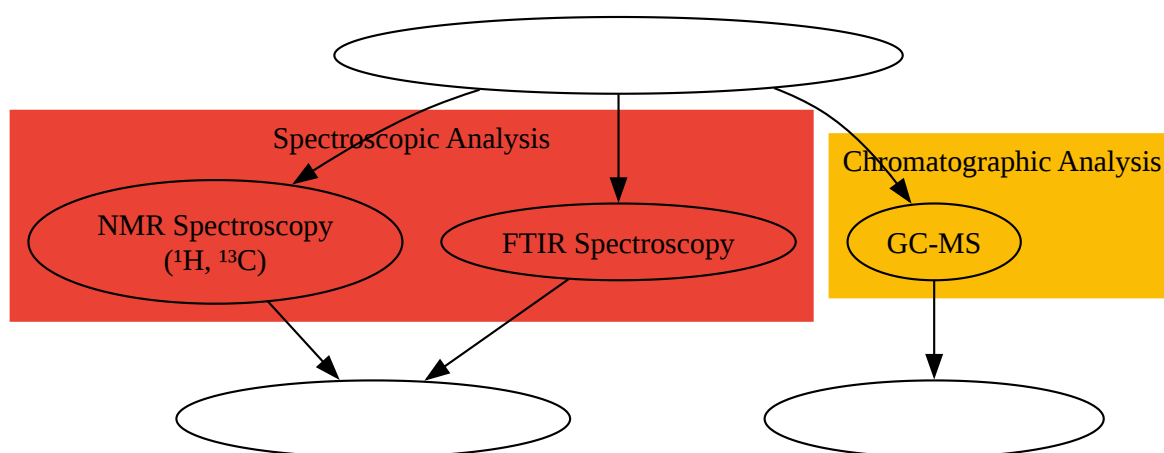
Fourier-Transform Infrared (FTIR) Spectroscopy

The FTIR spectrum of 4-Acetylbenzotrifluoride exhibits characteristic absorption bands corresponding to its functional groups.^{[7][8]}

Wavenumber (cm^{-1})	Assignment
~3050-3100	Aromatic C-H stretch
~2920-2960	Aliphatic C-H stretch (- CH_3)
~1690	C=O stretch (ketone)
~1610, 1410	Aromatic C=C stretch
~1325	C-F stretch (strong)
~1170, 1130, 1070	C-F stretch (strong)

Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a powerful technique for assessing the purity of 4-Acetylbenzotrifluoride and identifying any potential impurities. The mass spectrum will show a molecular ion peak (M^+) at m/z 188, corresponding to the molecular weight of the compound.

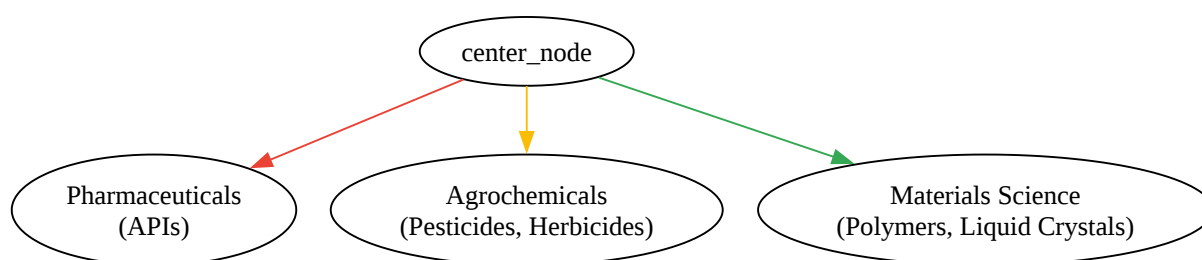


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Applications in Research and Development

4-Acetylbenzotrifluoride serves as a versatile building block in the synthesis of more complex molecules with applications in various fields.

- **Pharmaceuticals:** It is a precursor for the synthesis of various active pharmaceutical ingredients (APIs). The trifluoromethyl group can enhance metabolic stability and binding affinity of drug candidates.^[1]
- **Agrochemicals:** The compound is utilized in the development of novel pesticides and herbicides.^[1]
- **Materials Science:** It is used in the synthesis of specialty polymers and liquid crystals due to the influence of the trifluoromethyl group on the material's properties.



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Conclusion

4-Acetylbenzotrifluoride is a valuable chemical intermediate with a well-defined chemical structure and properties. Its synthesis via Friedel-Crafts acylation is a standard and scalable process. The analytical techniques outlined in this guide provide a robust framework for its characterization. The diverse applications of this compound in pharmaceuticals, agrochemicals, and materials science underscore its importance in modern chemical research and development.

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- To cite this document: BenchChem. [4-Acetylbenzotrifluoride chemical structure and IUPAC name]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b133978#4-acetylbenzotrifluoride-chemical-structure-and-iupac-name]

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